Application Notes and Protocols for the Quantification of 4-Butyrylbiphenyl

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Compound of Interest

Compound Name:	*4-Butyrylbiphenyl*
CAS No.:	*13211-01-3*
Cat. No.:	*B081824*

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Introduction: The Analytical Imperative for 4-Butyrylbiphenyl

4-Butyrylbiphenyl, also known as 4'-Phenylbutyrophenone, is a key chemical intermediate in the synthesis of various organic molecules, including active pharmaceutical ingredients (APIs). Its chemical structure, featuring a biphenyl core and a butyryl chain, imparts specific physicochemical properties that are critical to consider during the development of analytical methods for its quantification. The accurate and precise measurement of **4-Butyrylbiphenyl** is paramount for ensuring product quality, process control, and regulatory compliance in the pharmaceutical and chemical industries.[1][2]

This comprehensive guide provides a detailed exploration of the development of analytical methods for the quantification of **4-Butyrylbiphenyl**. It is designed to equip researchers, scientists, and drug development professionals with the necessary knowledge and protocols to establish robust and reliable analytical techniques. The methodologies discussed herein are grounded in fundamental analytical principles and adhere to the stringent validation requirements set forth by regulatory bodies such as the International Council for Harmonisation (ICH) and the U.S. Food and Drug Administration (FDA).[3]

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Physicochemical Properties of 4-Butyrylbiphenyl: A Foundation for Method Development

A thorough understanding of the physicochemical properties of **4-Butyrylbiphenyl** is the cornerstone of effective analytical method development. These properties dictate the choice of analytical technique, sample preparation procedures, and chromatographic conditions.

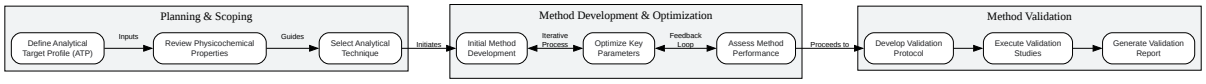
Property	Value	Source
Molecular Formula	$C_{16}H_{16}O$	TCI[2][4][5]
Molecular Weight	224.30 g/mol	TCI[2][4][5], Fluorochem[1]
Appearance	Light yellow to brown powder/crystal	TCI[2][4][5]
Melting Point	93.0 to 96.0 °C	TCI[2][4]
Boiling Point	355 °C	TCI[4]
LogP	4.32	Fluorochem[1]
Solubility	Given its high LogP, 4-Butyrylbiphenyl is expected to be soluble in organic solvents like acetonitrile, methanol, and dichloromethane, and sparingly soluble in water.	Inferred from LogP
UV Absorbance	The biphenyl chromophore suggests strong UV absorbance, likely in the range of 250-280 nm.[6][7]	Inferred from structure

The high LogP value indicates that **4-Butyrylbiphenyl** is a non-polar, lipophilic compound, making it an excellent candidate for reversed-phase high-performance liquid chromatography (RP-HPLC) and gas chromatography (GC). Its UV absorbance profile makes UV-Vis spectrophotometry a suitable detection method for HPLC. The compound's volatility, as suggested by its boiling point, also allows for analysis by GC.

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Strategic Approach to Analytical Method Development

The development of a robust analytical method is a systematic process that involves several key stages, from initial feasibility studies to full method validation.



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Caption: A generalized workflow for analytical method development and validation.

High-Performance Liquid Chromatography (HPLC) Method for **4-Butyrylbiphenyl** Quantification

RP-HPLC is a versatile and widely used technique for the quantification of APIs and their intermediates. The non-polar nature of **4-Butyrylbiphenyl** makes it ideally suited for separation on a reversed-phase column.

Rationale for Method Design

- Column Selection: A C18 column is the workhorse of reversed-phase chromatography and provides excellent retention for non-polar compounds like **4-Butyrylbiphenyl**. A biphenyl stationary phase can also offer alternative selectivity due to π-π interactions with the biphenyl moiety of the analyte.[8]

- Mobile Phase: A mixture of acetonitrile and water is a common and effective mobile phase for RP-HPLC. The high proportion of organic solvent is necessary to elute the lipophilic analyte in a reasonable time with good peak shape. A small amount of acid, such as formic acid, can improve peak shape and reproducibility.

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- Detection: The conjugated biphenyl system in **4-Butyrylbiphenyl** results in strong UV absorbance. A detection wavelength within the range of 250-280 nm is expected to provide good sensitivity. A photodiode array (PDA) detector can be used to obtain the full UV spectrum for peak purity assessment.

Detailed HPLC Protocol

Instrumentation:

- HPLC system with a quaternary or binary pump, autosampler, column oven, and a PDA detector.
- C18 reversed-phase column (e.g., 250 mm x 4.6 mm, 5 µm particle size).

Chromatographic Conditions:

- Mobile Phase A: 0.1% Formic acid in Water
- Mobile Phase B: 0.1% Formic acid in Acetonitrile
- Gradient Program:

Time (min)	%A	%B
0.0	**30**	**70**
10.0	10	90
12.0	10	90
12.1	30	70

| 15.0 | 30 | 70 |

- Flow Rate: 1.0 mL/min
- Column Temperature: 30 °C
- Injection Volume: 10 µL

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- Detection Wavelength: 260 nm (with PDA scanning from 200-400 nm)

Sample Preparation:

- Accurately weigh and dissolve a suitable amount of the **4-Butyrylbiphenyl** sample in the mobile phase initial composition (70% Acetonitrile / 30% Water with 0.1% Formic Acid) to obtain a stock solution of approximately 1 mg/mL.
- Prepare a series of calibration standards by diluting the stock solution to concentrations ranging from 1 µg/mL to 100 µg/mL.
- Prepare quality control (QC) samples at low, medium, and high concentrations within the calibration range.

Gas Chromatography-Mass Spectrometry (GC-MS) for Impurity Profiling and Quantification

GC-MS is a powerful technique for the separation and identification of volatile and semi-volatile compounds. Given the thermal stability of **4-Butyrylbiphenyl**, GC-MS is an excellent choice for its quantification, especially for trace-level analysis and impurity profiling.

Rationale for Method Design

- Column Selection: A non-polar or mid-polar capillary column, such as a DB-5ms or HP-5ms, is suitable for the analysis of aromatic ketones like **4-Butyrylbiphenyl**.[9][10]
- Injection Mode: Splitless injection is preferred for trace analysis to ensure the transfer of the entire sample onto the column, thereby maximizing sensitivity.
- Temperature Program: A temperature gradient is necessary to ensure good separation of the analyte from any potential impurities and to achieve a reasonable analysis time.
- Mass Spectrometry: Electron ionization (EI) is a robust and widely used ionization technique that produces reproducible fragmentation patterns, which are useful for compound identification through library searching. For quantification, selected ion monitoring (SIM) mode can be used to enhance sensitivity and selectivity.

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Detailed GC-MS Protocol

Instrumentation:

- Gas chromatograph coupled to a mass spectrometer with an EI source.
- Fused silica capillary column (e.g., 30 m x 0.25 mm ID, 0.25 µm film thickness) with a 5% phenyl-methylpolysiloxane stationary phase.

Chromatographic and Mass Spectrometric Conditions:

- Carrier Gas: Helium at a constant flow rate of 1.0 mL/min.
- Injection Volume: 1 µL (splitless mode).
- Inlet Temperature: 280 °C.
- Oven Temperature Program:
  - Initial temperature: 150 °C, hold for 1 min.
  - Ramp to 280 °C at 20 °C/min.
  - Hold at 280 °C for 5 min.
- Transfer Line Temperature: 280 °C.
- Ion Source Temperature: 230 °C.
- Ionization Energy: 70 eV.
- Mass Scan Range (Full Scan): m/z 50-350.
- Selected Ions for SIM (for quantification): m/z 224 (molecular ion), 181, 152 (characteristic fragments - to be confirmed by initial full scan analysis).

Sample Preparation:

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- Prepare a stock solution of **4-Butyrylbiphenyl** in a suitable solvent such as dichloromethane or ethyl acetate at a concentration of 1 mg/mL.
- Prepare calibration standards by serial dilution to cover the desired concentration range (e.g., 0.1 µg/mL to 50 µg/mL).
- For impurity profiling, a more concentrated sample solution may be required.

Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS) for High-Sensitivity Quantification

LC-MS/MS offers unparalleled sensitivity and selectivity, making it the method of choice for the quantification of compounds at very low concentrations, such as in biological matrices or for the detection of trace-level genotoxic impurities.

Rationale for Method Design

- Chromatography: A rapid HPLC or UHPLC separation is sufficient to separate the analyte from the bulk of the matrix components before it enters the mass spectrometer. A shorter column and a faster gradient can be employed compared to HPLC-UV methods.
- Ionization: Electrospray ionization (ESI) in positive ion mode is expected to be efficient for **4-Butyrylbiphenyl**, as the ketone functional group can be protonated to form the $[M+H]^+$ ion.
- Multiple Reaction Monitoring (MRM): MRM is the key to the high selectivity and sensitivity of LC-MS/MS. A specific precursor ion (the protonated molecule) is selected and fragmented, and a specific product ion is monitored. This highly specific transition minimizes interferences from other compounds in the sample.

Detailed LC-MS/MS Protocol

Instrumentation:

- UHPLC or HPLC system coupled to a triple quadrupole mass spectrometer with an ESI source.
- C18 or Biphenyl column (e.g., 50 mm x 2.1 mm, 1.8 µm particle size).

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Chromatographic and Mass Spectrometric Conditions:

- Mobile Phase A: 0.1% Formic acid in Water.
- Mobile Phase B: 0.1% Formic acid in Acetonitrile.
- Gradient Program:

Time (min)	%A	%B
0.0	**80**	**20**
2.0	5	95
3.0	5	95
3.1	80	20

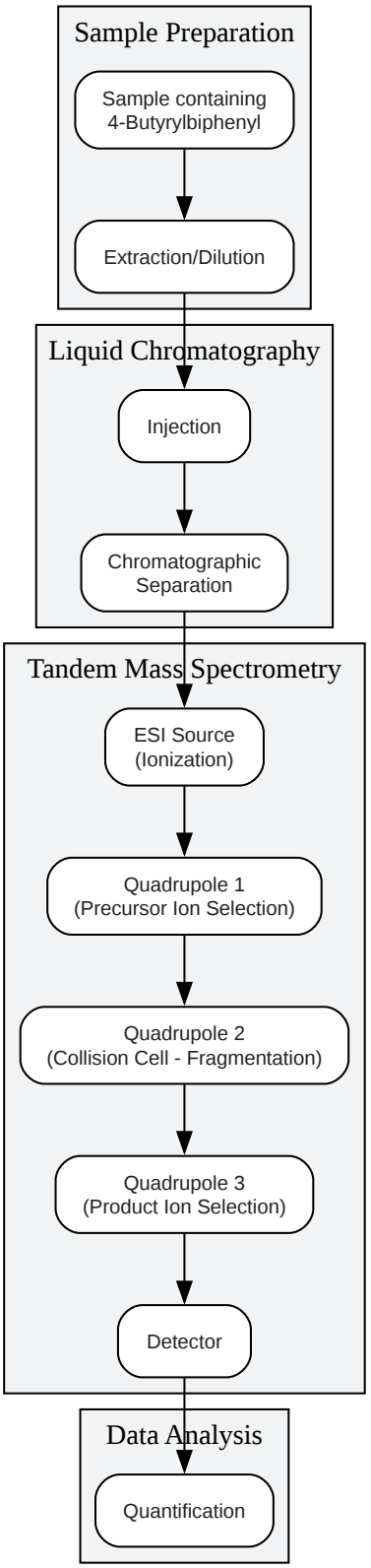
| 5.0 | 80 | 20 |

- Flow Rate: 0.4 mL/min.
- Column Temperature: 40 °C.
- Injection Volume: 5 µL.
- Ionization Mode: ESI Positive.
- MRM Transition:
  - Precursor Ion (Q1): m/z 225.1 ($[M+H]^+$)
  - Product Ion (Q3): To be determined by infusion and fragmentation of a standard solution. Likely fragments would correspond to the loss of the butyryl group or parts of it.
- Source Parameters (to be optimized):
  - Capillary Voltage: ~3.5 kV
  - Source Temperature: ~150 °C

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- Desolvation Temperature: ~400 °C
- Cone Gas Flow: ~50 L/hr
- Desolvation Gas Flow: ~800 L/hr

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Caption: A schematic workflow of the LC-MS/MS quantification process.

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Method Validation: Ensuring Trustworthiness and Reliability

Once a suitable analytical method has been developed, it must be validated to ensure that it is fit for its intended purpose. Method validation is a regulatory requirement and provides documented evidence that the method is reliable and reproducible. The key validation parameters, as defined by ICH guidelines, are summarized below.[3]

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Validation Parameter	Description	Typical Acceptance Criteria
Specificity/Selectivity	The ability to assess the analyte unequivocally in the presence of other components that may be expected to be present.	No interference at the retention time of the analyte.
Linearity	The ability to elicit test results that are directly proportional to the concentration of the analyte in samples within a given range.	Correlation coefficient (r^2) ≥ 0.995.
Range	The interval between the upper and lower concentrations of the analyte in the sample for which it has been demonstrated that the analytical procedure has a suitable level of precision, accuracy, and linearity.	Defined by the linearity study.
Accuracy	The closeness of test results obtained by the method to the true value.	Recovery of 98.0% to 102.0% for drug substance.
Precision (Repeatability & Intermediate Precision)	The degree of agreement among individual test results when the method is applied repeatedly to multiple samplings of a homogeneous sample.	RSD ≤ 2.0%.
Limit of Detection (LOD)	The lowest amount of analyte in a sample that can be detected but not necessarily quantitated as an exact value.	Signal-to-noise ratio of 3:1.

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Limit of Quantification (LOQ)	The lowest amount of analyte in a sample that can be quantitatively determined with suitable precision and accuracy.	Signal-to-noise ratio of 10:1.
Robustness	A measure of its capacity to remain unaffected by small, but deliberate variations in method parameters.	No significant change in results.

Conclusion: A Framework for Reliable Quantification

The development of analytical methods for the quantification of **4-Butyrylbiphenyl** is a critical undertaking in the pharmaceutical and chemical industries. This guide has provided a comprehensive overview of the strategic approach to method development, along with detailed protocols for HPLC-UV, GC-MS, and LC-MS/MS. By understanding the physicochemical properties of the analyte and adhering to the principles of method validation, researchers can establish reliable and robust analytical methods that ensure the quality and safety of their products. The choice of the most appropriate technique will depend on the specific requirements of the analysis, including the sample matrix, the required sensitivity, and the available instrumentation.

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